

Technical Guide: 2-((4-Methylphenyl)sulfanyl)propanoic acid (CAS 17431-98-0)

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Compound of Interest

Compound Name: 2-[(4-Methylphenyl)thio]propanoic acid

Cat. No.: B100289

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This technical guide provides a comprehensive overview of the chemical and physical properties of 2-((4-Methylphenyl)sulfanyl)propanoic acid (CAS 17431-98-0), a summary of available suppliers, and a representative, though not empirically verified, synthesis protocol. Due to the limited availability of published experimental data for this specific compound, some information is based on estimations and general chemical principles.

Core Compound Properties

2-((4-Methylphenyl)sulfanyl)propanoic acid, with the CAS number 17431-98-0, is a sulfur-containing carboxylic acid. Its structure suggests its potential utility as a building block in organic synthesis, particularly in the development of more complex molecules in pharmaceutical and materials science research.

Chemical and Physical Data

A summary of the key chemical and physical properties for CAS 17431-98-0 is presented in the table below. It is important to note that some of these values are estimated and should be confirmed through experimental analysis.

Property	Value	Source
IUPAC Name	2-((4-Methylphenyl)sulfanyl)propanoic acid	PubChem[1]
CAS Number	17431-98-0	N/A
Molecular Formula	C ₁₀ H ₁₂ O ₂ S	PubChem[1]
Molecular Weight	196.27 g/mol	PubChem[1]
Canonical SMILES	CC1=CC=C(C=C1)SC(C)C(=O)O	PubChem[1]
InChI Key	BGEINDEXXJZTJS-UHFFFAOYSA-N	PubChem[1]
Boiling Point (Estimated)	356.9 ± 17.0 °C at 760 mmHg	N/A
Density (Estimated)	1.2 ± 0.1 g/cm ³	N/A
Flash Point (Estimated)	169.6 ± 20.9 °C	N/A
Melting Point	Not Available	N/A
Solubility	Not Available	N/A

Chemical Structure

The molecular structure of 2-((4-Methylphenyl)sulfanyl)propanoic acid is characterized by a propanoic acid moiety attached to a sulfur atom, which is in turn bonded to a p-tolyl (4-methylphenyl) group.

Molecular structure of CAS 17431-98-0.

Suppliers

While not a commonly stocked research chemical, 2-((4-Methylphenyl)sulfanyl)propanoic acid can be sourced from a number of chemical suppliers, often on a synthesis-on-demand basis.

Supplier	Location	Notes
Santa Cruz Biotechnology, Inc.	Dallas, TX, USA	Provides the compound with CAS No: 17431-98-0. [2]
Oakwood Products, Inc.	Estill, SC, USA	Lists CAS 17431-98-0 in their catalog.
Molbase	Shanghai, China	A platform listing multiple potential suppliers.
Echemi	Hong Kong, China	A platform connecting chemical buyers and sellers.
Synblock Inc.	Richmond Hill, ON, Canada	Offers custom synthesis services. [3]

Experimental Protocols

Specific, peer-reviewed experimental protocols for the synthesis of 2-((4-Methylphenyl)sulfanyl)propanoic acid are not readily available in the public domain. However, a plausible synthetic route can be adapted from general methods for the preparation of arylthiopropanoic acids. The following represents a generalized, illustrative protocol and has not been optimized for this specific compound.

Representative Synthesis: Thiol-Ene Reaction of 4-Methylbenzenethiol with 2-Bromopropanoic Acid

This method involves the nucleophilic substitution of a halide from an alpha-halocarboxylic acid by a thiolate anion.

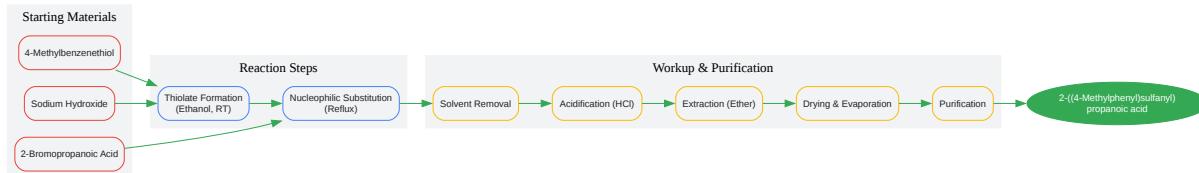
Materials:

- 4-Methylbenzenethiol (p-thiocresol)
- 2-Bromopropanoic acid
- Sodium hydroxide (NaOH)

- Ethanol
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Thiolate Formation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methylbenzenethiol (1.0 eq) in ethanol. To this solution, add a solution of sodium hydroxide (2.1 eq) in water dropwise at room temperature. Stir the mixture for 30 minutes to ensure complete formation of the sodium thiolate salt.
- **Nucleophilic Substitution:** To the same flask, add 2-bromopropanoic acid (1.0 eq) dropwise.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- **Acidification:** Add water to the residue and wash with diethyl ether to remove any unreacted 4-methylbenzenethiol. Carefully acidify the aqueous layer to a pH of approximately 2 with dilute hydrochloric acid. The product should precipitate out of the solution.
- **Extraction:** Extract the acidified aqueous layer with diethyl ether (3 x 50 mL).
- **Drying and Evaporation:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent by rotary evaporation to yield the crude product.
- **Purification:** The crude 2-((4-methylphenyl)sulfanyl)propanoic acid can be further purified by recrystallization or column chromatography.



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Generalized workflow for the synthesis of the target compound.

Signaling Pathways and Biological Activity

There is currently no publicly available information to suggest that 2-((4-Methylphenyl)sulfanyl)propanoic acid has a defined role in any biological signaling pathways or possesses significant biological activity. Its primary utility is likely as a chemical intermediate. Researchers investigating this compound for biological applications would need to conduct initial screening assays to determine any potential bioactivity.

Safety and Handling

A specific Safety Data Sheet (SDS) for CAS 17431-98-0 is not widely available. Based on its chemical structure as a carboxylic acid and a thioether, general laboratory safety precautions should be observed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any potential vapors or dust. Avoid contact with skin and eyes.

- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

This guide is intended for informational purposes only and should not be used as a substitute for rigorous experimental validation and safety assessment.

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References

- 1. 2-((4-Methylphenyl)sulfanyl)propanoic acid | C₁₀H₁₂O₂S | CID 4961775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. One-Pot Synthesis of Thiochromen-4-ones from 3-(Arylthio)propanoic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CAS 17431-98-0 | 2-[(4-methylphenyl)sulfanyl]propanoic acid - Synblock [synblock.com]
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